

A Comprehensive Technical Guide to the Solubility of 4-Amino-2,6-dinitrotoluene

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Compound of Interest

Compound Name: 4-Amino-2,6-dinitrotoluene

Cat. No.: B094180

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For Researchers, Scientists, and Drug Development Professionals

Foreword

4-Amino-2,6-dinitrotoluene (4-A-2,6-DNT), a significant derivative of dinitrotoluene, is a compound of interest in various fields, including environmental science and toxicology. Its solubility is a critical parameter that governs its fate in the environment, its bioavailability, and its potential for remediation. This technical guide provides a comprehensive overview of the solubility of **4-Amino-2,6-dinitrotoluene**, offering both a summary of available qualitative data for related compounds and a detailed methodology for its experimental determination. This document is designed to be an essential resource for researchers and professionals requiring a thorough understanding of the solubility characteristics of this compound.

Physicochemical Properties of 4-Amino-2,6-dinitrotoluene

A foundational understanding of the physicochemical properties of **4-Amino-2,6-dinitrotoluene** is paramount before delving into its solubility.

Property	Value	Source
Molecular Formula	C ₇ H ₇ N ₃ O ₄	--INVALID-LINK--
Molecular Weight	197.15 g/mol	--INVALID-LINK--
Appearance	Orange crystalline solid	--INVALID-LINK--
Melting Point	171 °C	--INVALID-LINK--
Predicted Density	1.497 ± 0.06 g/cm ³	--INVALID-LINK--
Water Solubility	Predicted to be low	--INVALID-LINK--

Qualitative Solubility Profile of Related Dinitrotoluene Isomers

While specific quantitative solubility data for **4-Amino-2,6-dinitrotoluene** in a wide range of organic solvents is not readily available in the public domain, valuable insights can be gleaned from the solubility of its parent isomers, the dinitrotoluenes (DNTs). The following table summarizes the qualitative and, where available, quantitative solubility of a technical mixture of DNT isomers in various organic solvents at 15 °C. This information can serve as a preliminary guide for solvent selection in experimental solubility determinations of **4-Amino-2,6-dinitrotoluene**.

Solvent	Solubility of Dinitrotoluene (Isomer Mixture) at 15 °C (g/kg)	Qualitative Solubility of 2,4-Dinitrotoluene
Ethyl Acetate	579.3	Soluble
Acetone	819.0	Very Soluble
Methanol	50.1	-
Ethanol (96%)	19.2	Soluble
Ethanol (100%)	30.4	Soluble
Benzene	606.4	Soluble
Trichloromethane (Chloroform)	650.8	Soluble
Tetrachloromethane	24.3	-
Carbon Disulfide	23.1	-
Toluene	454.7	-
Pyridine	768.1	Very Soluble

Source: OECD Existing Chemicals Database[1]

Furthermore, 2,4-dinitrotoluene is reported to be soluble in ethanol, chloroform, benzene, and ethyl ether, and very soluble in acetone and pyridine.[2] The commercial availability of **4-Amino-2,6-dinitrotoluene** as a certified reference material in a methanol:acetonitrile (50:50) mixture further confirms its solubility in these solvent systems.[3][4]

Experimental Determination of Solubility

Given the absence of comprehensive quantitative data, an experimental approach is necessary to determine the precise solubility of **4-Amino-2,6-dinitrotoluene** in various solvents. The following sections provide a detailed, self-validating protocol for this purpose.

Safety Precautions

4-Amino-2,6-dinitrotoluene is a toxic substance and should be handled with extreme care.[5]

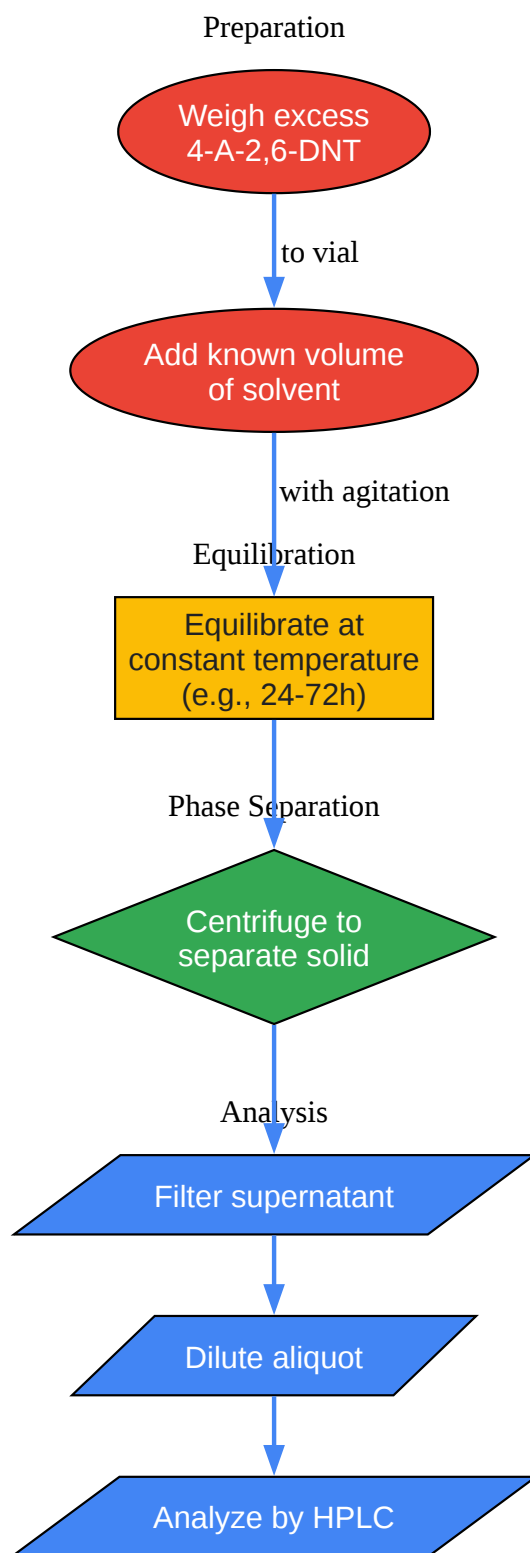
- Toxicity: Toxic if swallowed, in contact with skin, or if inhaled.[5] May cause damage to organs through prolonged or repeated exposure.[5]
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection. Use only outdoors or in a well-ventilated area.[5]
- Handling: Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[5]
- Disposal: Dispose of contents/container in accordance with local/regional/national/international regulations.[5]

Materials and Equipment

- **4-Amino-2,6-dinitrotoluene** (analytical grade)
- A range of organic solvents (analytical or HPLC grade)
- Analytical balance (± 0.1 mg)
- Vials with screw caps
- Thermostatic shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes
- Syringe filters (e.g., $0.22\ \mu\text{m}$ PTFE)

Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of solubility.



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Caption: Experimental workflow for solubility determination.

Step-by-Step Protocol

- Preparation of Saturated Solutions:
 - Add an excess amount of **4-Amino-2,6-dinitrotoluene** to a series of vials. The excess solid is crucial to ensure that a saturated solution is achieved.
 - Accurately add a known volume of the desired solvent to each vial.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached. The system is at equilibrium when the concentration of the solute in the solution remains constant over time.
- Phase Separation:
 - After equilibration, remove the vials and allow the undissolved solid to settle.
 - Centrifuge the vials at a moderate speed to further separate the solid phase from the supernatant.
- Sample Preparation for Analysis:
 - Carefully withdraw an aliquot of the clear supernatant using a pipette.
 - Filter the aliquot through a syringe filter (e.g., 0.22 µm) to remove any remaining solid particles.
 - Accurately dilute the filtered supernatant with a suitable solvent to a concentration within the calibration range of the analytical method.
- Quantitative Analysis:

- Prepare a series of standard solutions of **4-Amino-2,6-dinitrotoluene** of known concentrations.
- Analyze the standard solutions and the diluted sample solution by HPLC.
- Construct a calibration curve by plotting the peak area (or height) against the concentration of the standard solutions.
- Determine the concentration of **4-Amino-2,6-dinitrotoluene** in the diluted sample from the calibration curve.
- Calculate the solubility of **4-Amino-2,6-dinitrotoluene** in the original solvent, taking into account the dilution factor.

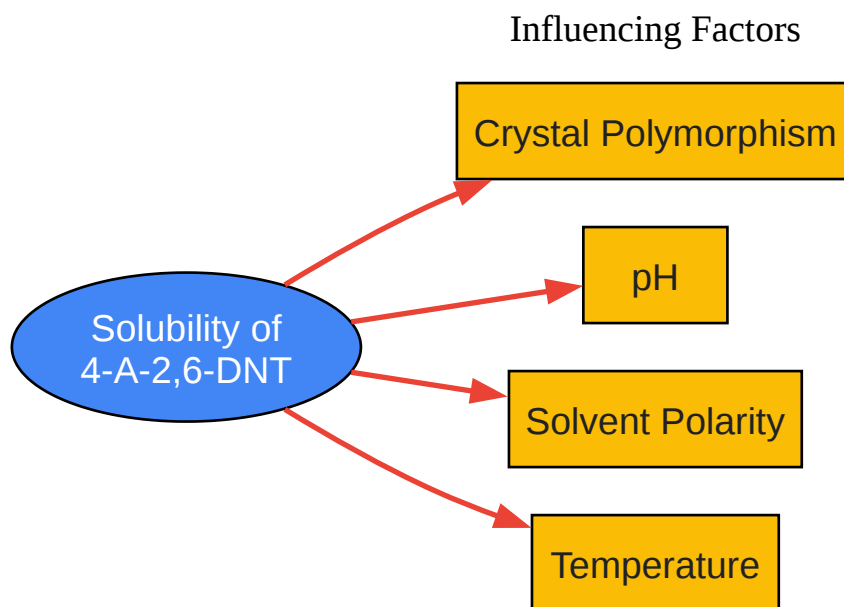
Data Presentation

The experimentally determined solubility data should be presented in a clear and organized manner. The following table provides a template for recording the results.

Solvent	Temperature (°C)	Solubility (g/L)	Solubility (mol/L)
Methanol	25	Experimental Value	Calculated Value
Acetonitrile	25	Experimental Value	Calculated Value
Acetone	25	Experimental Value	Calculated Value
Dichloromethane	25	Experimental Value	Calculated Value
Ethanol	25	Experimental Value	Calculated Value
Water	25	Experimental Value	Calculated Value

Factors Influencing Solubility

The solubility of **4-Amino-2,6-dinitrotoluene** is influenced by several factors, which should be considered when designing experiments and interpreting results.



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Caption: Key factors influencing the solubility of 4-A-2,6-DNT.

- **Temperature:** The solubility of solids in liquids generally increases with temperature. It is therefore crucial to control and report the temperature at which solubility measurements are made.
- **Solvent Polarity:** The principle of "like dissolves like" is a useful guide. The presence of both nitro groups (polar) and an aromatic ring (non-polar) in **4-Amino-2,6-dinitrotoluene** suggests that its solubility will vary significantly with the polarity of the solvent.
- **pH:** The amino group in **4-Amino-2,6-dinitrotoluene** can be protonated under acidic conditions, forming a more polar and potentially more water-soluble salt. Therefore, the pH of aqueous solutions will have a significant impact on its solubility.
- **Crystal Polymorphism:** Different crystalline forms (polymorphs) of a compound can exhibit different solubilities. It is important to characterize the solid form of **4-Amino-2,6-dinitrotoluene** used in the experiments.

Conclusion

This technical guide has provided a comprehensive overview of the solubility of **4-Amino-2,6-dinitrotoluene**. While quantitative data in the literature is scarce, the provided qualitative information for related compounds and the detailed experimental protocol will enable researchers to accurately determine the solubility of this compound in various solvents. A thorough understanding of its solubility is fundamental for advancing research and development in fields where this compound is of interest.

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